

Densitometric Method for Mebhydrolin Napadisylate Outperforms HPLC in Speed and Simplicity

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Compound of Interest

Compound Name: *Mebhydrolin napadisylate*

Cat. No.: *B15197862*

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A high-performance thin-layer chromatography (HPTLC) densitometric method for the quantification of Mebhydrolin napadisylate in tablet form has been shown to be a simple, rapid, and precise alternative to High-Performance Liquid Chromatography (HPLC).^{[1][2][3][4]} This densitometric method is particularly advantageous for quality control laboratories, especially in resource-limited settings, due to its speed and lower cost compared to traditional HPLC methods.^{[5][6]}

A comparative analysis of the densitometric and HPLC methods reveals trade-offs between speed and the ultimate level of precision. While both methods demonstrate acceptable accuracy and precision for routine analysis, the densitometric method offers a significantly faster turnaround time.

Parameter	Densitometric Method	HPLC Method
Linearity Range	600–1600 ng/spot[1][2][3][7]	50.0–200.0 µg/ml[8]
Mean Recovery	99.3–100.8%[1][2][3][7]	Not explicitly stated
RSD (Precision)	< 2% (Repeatability and Intermediate Precision)[1][2][3][7]	0.76% - 1.28%[9]
Limit of Detection (LOD)	18.5 ng/spot[1][2][3][7]	Not explicitly stated
Limit of Quantification (LOQ)	55.5 ng/spot[1][2][3][7]	Not explicitly stated
Analysis Time	Not explicitly stated	Approximately 15 minutes[9][10]

Experimental Protocols

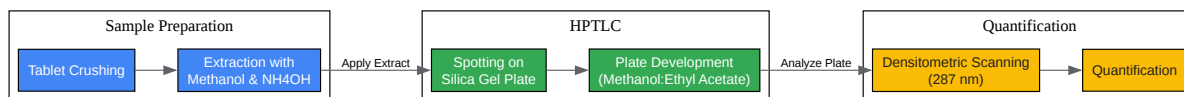
Densitometric Method

The HPTLC densitometric method involves the extraction of Mebhydrolin napadisylate from tablets using a mixture of methanol and 25% ammonium hydroxide (100:1.5, v/v).[1][2][3][4] The resulting extracts are then spotted onto precoated HPTLC silica gel F254 plates.[1][2][3][4] The plates are developed with a mobile phase consisting of methanol and ethyl acetate (1:1, v/v).[1][2][3][4] Quantitative analysis is performed by measuring the absorbance reflectance of the analyte spots at 287 nm.[1][2][3][4] The method has been validated for specificity, linearity, accuracy, precision, and robustness.[1][2][3][4]

HPLC Method

An alternative method utilizing HPLC has also been developed for the determination of Mebhydrolin napadisylate in tablets.[9][10] This method employs a reversed-phase C-18 column with a mobile phase of acetonitrile and 25% ammonia (80:20 v/v).[9][10] The analysis is conducted at an ambient temperature of 25±5 °C with UV detection at 320 nm.[10] The total analysis time for this isocratic elution method is approximately 15 minutes.[9][10] This HPLC method has been validated and is described as simple, selective, and accurate.[10]

Densitometric Method Workflow



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Caption: Experimental workflow for the densitometric determination of Mebhydrolin napadisylate.

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